

Anticancer agent 245 for inducing apoptosis in cancer cell lines

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Compound of Interest

Compound Name: Anticancer agent 245

Cat. No.: B15561900

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Application Notes and Protocols for Anticancer Agent 245

For Researchers, Scientists, and Drug Development Professionals

Introduction

Anticancer Agent 245, also identified as Compound 115, is a novel 7-propanamide benzoxaborole derivative that has demonstrated potent cytotoxic and pro-apoptotic activities in various human cancer cell lines.^{[1][2]} These application notes provide a summary of its anticancer effects and detailed protocols for inducing and analyzing apoptosis in cancer cells.

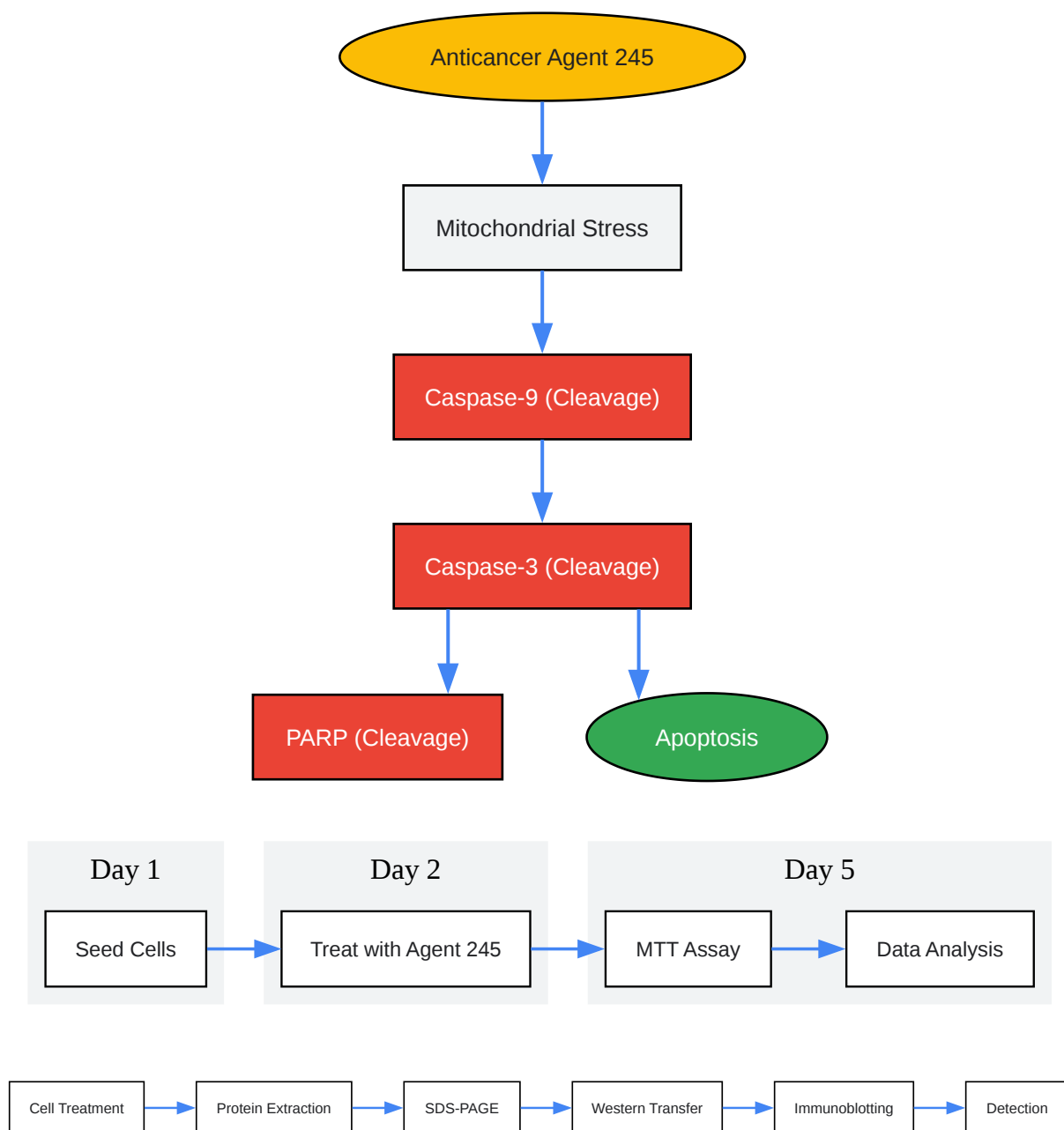
Biological Activity

Anticancer Agent 245 exhibits significant anti-proliferative effects across a range of cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) values for a 72-hour treatment period have been determined for the following cell lines^{[3][4]}:

Cell Line	Cancer Type	IC ₅₀ (μM)
SKOV3	Ovarian Cancer	0.021
MDA-MB-231	Breast Cancer	0.056
HCT-116	Colon Cancer	0.11

Mechanism of Action: Induction of Apoptosis

Anticancer Agent 245 induces cancer cell death primarily through the activation of the intrinsic apoptotic pathway. This is supported by evidence of the cleavage of key apoptosis-related proteins. While specific data for Compound 115 is part of ongoing research, a closely related analog, Compound 103, has been shown to induce the cleavage of Caspase-9, Caspase-3, and Poly (ADP-ribose) polymerase (PARP).[5] This suggests a signaling cascade initiated by mitochondrial stress, leading to the activation of executioner caspases and subsequent cell death.



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